

2-Bromo-5-nitrobenzotrifluoride molecular weight and formula

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Compound of Interest

Compound Name: 2-Bromo-5-nitrobenzotrifluoride

Cat. No.: B1266209

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Technical Guide: 2-Bromo-5-nitrobenzotrifluoride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2-Bromo-5-nitrobenzotrifluoride**, a key chemical intermediate. It covers its fundamental properties, detailed synthesis protocols, and applications in organic synthesis, with a focus on providing practical information for laboratory and research settings.

Core Compound Properties

2-Bromo-5-nitrobenzotrifluoride is a halogenated aromatic nitro compound. Its trifluoromethyl group and the positions of the bromo and nitro substituents on the benzene ring make it a versatile reagent in the synthesis of more complex molecules.^[1]

Physicochemical Data

The key quantitative data for **2-Bromo-5-nitrobenzotrifluoride** are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₇ H ₃ BrF ₃ NO ₂	[2] [3]
Molecular Weight	270.00 g/mol	[2]
CAS Number	367-67-9	[3]
Appearance	Yellow crystals or solid	[3]
Melting Point	41-44 °C (lit.)	[3]
Boiling Point	87-88 °C at 3 mmHg (lit.)	[3]
Flash Point	113 °C (235.4 °F) - closed cup	

Synthesis of 2-Bromo-5-nitrobenzotrifluoride

A general and efficient protocol for the synthesis of **2-Bromo-5-nitrobenzotrifluoride** involves the nitration of o-bromobenzotrifluoride.[\[4\]](#)

Experimental Protocol: Nitration of o-Bromobenzotrifluoride

Materials:

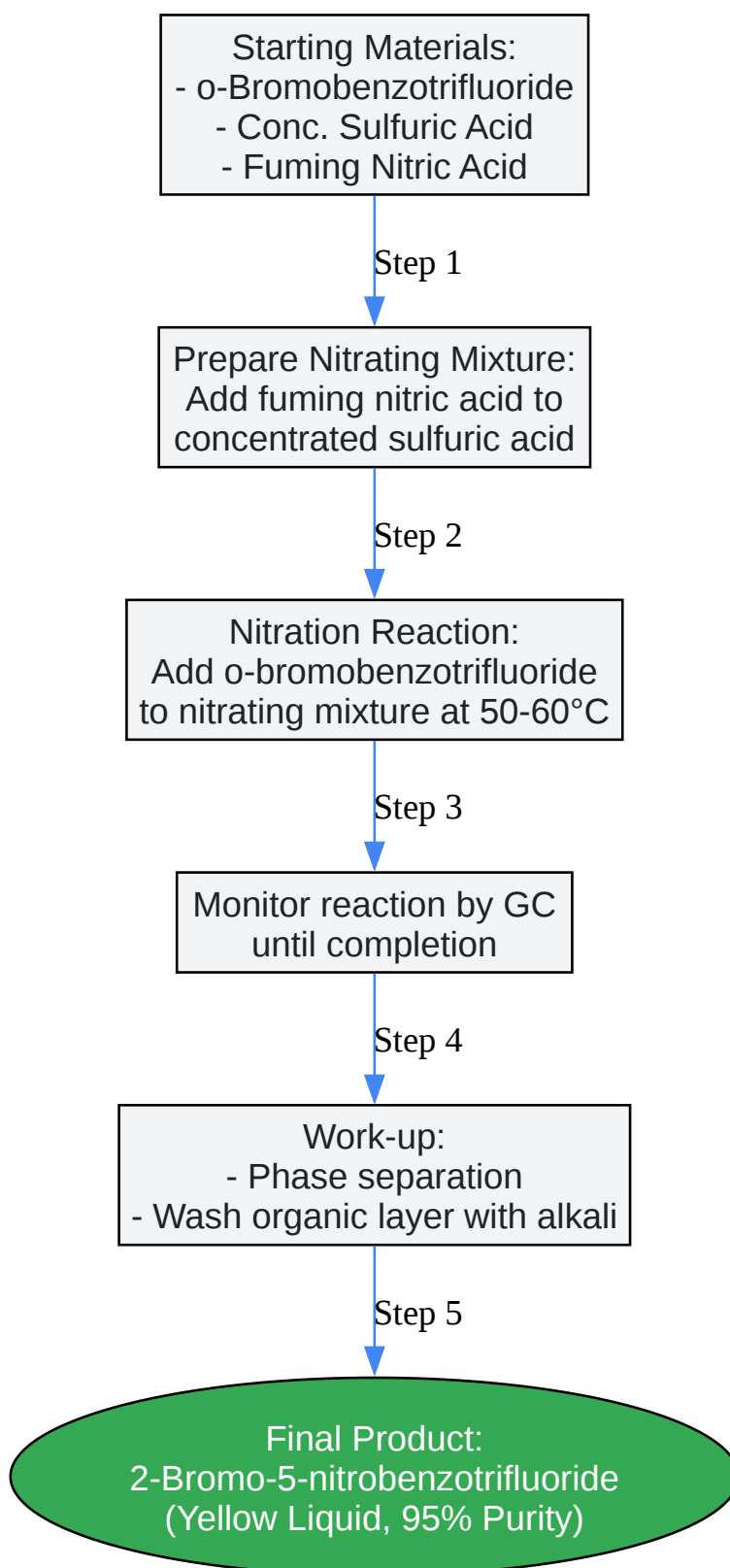
- o-Bromobenzotrifluoride (390 g)
- Concentrated Sulfuric Acid (98%, 260 g)
- Fuming Nitric Acid (120 g)
- Alkali solution (for washing)

Procedure:

- In a suitable reaction flask, carefully prepare a nitrating mixture by slowly adding 120 g of fuming nitric acid to 260 g of concentrated sulfuric acid at room temperature.
- Maintain the temperature of the reaction system between 50-60°C.

- Slowly add 390 g of o-bromobenzotrifluoride to the nitrating mixture while maintaining the temperature.
- After the addition is complete, continue to stir the reaction mixture at the same temperature.
- Monitor the reaction progress using Gas Chromatography (GC) until the starting material (o-bromobenzotrifluoride) is completely consumed.[4]
- Once the reaction is complete, allow the mixture to stand and separate into layers.
- Separate the upper organic phase.
- Wash the organic phase with an alkali solution until it is neutral.
- The resulting bright yellow liquid is **2-bromo-5-nitrobenzotrifluoride**. This procedure is reported to yield approximately 450.4 g of the product with a GC purity of 95%, corresponding to a 92% yield.[4]

Synthesis Workflow



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Synthesis of **2-Bromo-5-nitrobenzotrifluoride**.

Applications in Organic Synthesis

2-Bromo-5-nitrobenzotrifluoride is a valuable starting material for the synthesis of various organic molecules, particularly in the development of advanced materials and pharmaceutical intermediates.

Key applications include its use in the preparation of:

- A novel unsymmetrical diamine monomer, 6,4'-diamino-2'-trifluoromethyl-2-phenylbenzimidazole, which is used in the synthesis of soluble polyimides.
- 2,5-bis[(4-nitro-2-trifluoromethylphenoxy)-phenyl]diphenylphosphine oxide (BNTFDPO), a component in the creation of organo-soluble and transparent polyimides containing a phenylphosphine oxide moiety.

Further research on the synthesis of benzimidazole derivatives often utilizes related bromo-nitro aromatic compounds as precursors, highlighting the importance of this class of molecules in medicinal chemistry.^{[5][6]}

Analytical Data

Spectroscopic data is crucial for the identification and characterization of **2-Bromo-5-nitrobenzotrifluoride**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR and ^{13}C NMR: Spectral data for **2-Bromo-5-nitrobenzotrifluoride** are available in spectral databases.^[2] The aromatic region of the ^1H NMR spectrum is expected to show a complex splitting pattern due to the substitution on the benzene ring.

Infrared (IR) Spectroscopy

- FTIR: The FTIR spectrum, typically recorded using a KBr wafer, provides information about the functional groups present in the molecule.^[2] Characteristic peaks for the nitro group (NO_2) and the carbon-fluorine bonds of the trifluoromethyl group (CF_3) would be expected.

Mass Spectrometry (MS)

- GC-MS: Gas Chromatography-Mass Spectrometry data is available and can be used to determine the molecular weight and fragmentation pattern of the compound.[2]

Safety and Handling

2-Bromo-5-nitrobenzotrifluoride should be handled with appropriate personal protective equipment (PPE), including eye shields and gloves. It is classified as a combustible solid. For detailed safety information, please refer to the Material Safety Data Sheet (MSDS) provided by the supplier.

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References

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